

# 2-Methylbut-3-enoic Acid: A Technical Overview of its Molecular Properties

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## Compound of Interest

Compound Name: **2-Methylbut-3-enoic acid**

Cat. No.: **B1661977**

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For researchers, scientists, and professionals engaged in drug development, a precise understanding of the fundamental physicochemical properties of chemical entities is paramount. This document provides a concise technical summary of the molecular formula and molecular weight of **2-Methylbut-3-enoic acid**.

## Molecular Formula and Weight

The molecular characteristics of **2-Methylbut-3-enoic acid** have been determined and are presented below. This data is essential for a variety of experimental and theoretical applications, from stoichiometric calculations in synthetic chemistry to pharmacokinetic modeling in drug discovery.

Property	Value
Molecular Formula	C5H8O2 <sup>[1][2][3][4][5]</sup>
Molecular Weight	100.12 g/mol <sup>[2][3][4][5][6]</sup>
Alternate Citation for Molecular Weight	100.116 g/mol <sup>[1]</sup>
Alternate Citation for Molecular Weight	100.1158 g/mol <sup>[7]</sup>

The molecular formula, C5H8O2, indicates that each molecule of **2-Methylbut-3-enoic acid** is composed of five carbon atoms, eight hydrogen atoms, and two oxygen atoms.<sup>[1][2][3][4][5]</sup> The molecular weight is a critical parameter for quantitative analysis and is consistently

reported to be approximately 100.12 g/mol .[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#) This value is derived from the sum of the atomic weights of its constituent atoms.

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